

Application Note: Scalable Synthesis of Micinicate from Nicotinic Acid

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Compound of Interest

Compound Name: *Micinicate*
CAS No.: 39537-99-0
Cat. No.: B1259816

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Executive Summary & Mechanism of Action

Micinicate (CAS: 39537-99-0) is a complex ester acting as a dual-pharmacophore vasodilator. Structurally, it is the nicotinate ester of Cyclandelate. It combines the direct smooth muscle relaxation properties of cyclandelate with the lipid-modulating and vasodilatory effects of nicotinic acid (Niacin).

This application note details a robust, two-stage convergent synthesis protocol. Unlike simple esterifications, the synthesis of **Micinicate** requires precise regiochemical control to avoid polymerization of the mandelic acid linker. The protocol utilizes a Schotten-Baumann acylation strategy to couple the nicotinic moiety to the pre-synthesized cyclandelate core, ensuring high purity and preventing the formation of anhydride by-products.

Chemical Structure Analysis[1][2][3]

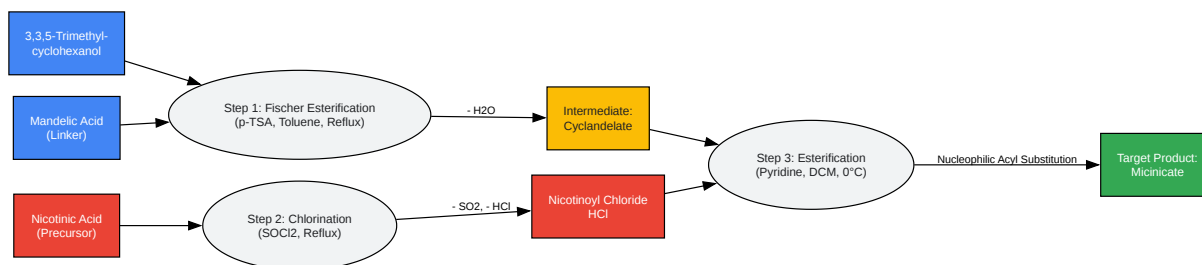
- Core A: Nicotinic Acid (Pyridine-3-carboxylic acid).[1][2]
- Linker: Mandelic Acid (Phenylglycolic acid).

- Core B: 3,3,5-Trimethylcyclohexanol.
- Target: [2-oxo-1-phenyl-2-[(3,3,5-trimethylcyclohexyl)oxy]ethyl] pyridine-3-carboxylate.[3]

Strategic Reaction Pathway

The synthesis is designed as a linear sequence to maximize yield and simplify purification.

Graphviz Pathway Diagram



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Figure 1: Convergent synthesis pathway for **Micinicate**. Step 1 forms the Cyclandelate core; Step 2 activates Nicotinic acid; Step 3 couples the fragments.

Materials & Reagents

To ensure reproducibility, use reagents meeting the following specifications.

Reagent	CAS No.[1][3][4]	Grade	Role
Nicotinic Acid	59-67-6	>99.5%	Primary Pharmacophore
Mandelic Acid	90-64-2	>99%	Linker Scaffold
3,3,5-Trimethylcyclohexanol	116-02-9	>98% (cis/trans mix)	Lipophilic Tail
Thionyl Chloride (SOCl ₂)	7719-09-7	ReagentPlus	Chlorinating Agent
Pyridine	110-86-1	Anhydrous	Base / Catalyst
p-Toluenesulfonic acid (p-TSA)	104-15-4	Monohydrate	Acid Catalyst
Dichloromethane (DCM)	75-09-2	HPLC Grade	Solvent

Detailed Experimental Protocol

Phase 1: Synthesis of Cyclandelate Intermediate

Objective: Esterify Mandelic acid with 3,3,5-trimethylcyclohexanol while preserving the alpha-hydroxyl group.

Rationale: We perform this step first because the secondary alcohol on the cyclohexane ring is sterically hindered. Using a Dean-Stark apparatus drives the equilibrium forward by removing water physically, which is more effective here than chemical drying agents.

- Setup: Equip a 500 mL round-bottom flask (RBF) with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add Mandelic Acid (15.2 g, 0.10 mol), 3,3,5-Trimethylcyclohexanol (14.2 g, 0.10 mol), and p-TSA (0.5 g, catalytic amount) to the flask.
- Solvent: Add 200 mL of Toluene.

- Reaction: Heat the mixture to reflux (approx. 110°C). Monitor the collection of water in the Dean-Stark trap. Reflux until water evolution ceases (approx. 4–6 hours).
- Workup:
 - Cool to room temperature (RT).
 - Wash the organic layer with saturated NaHCO_3 (2 x 50 mL) to remove unreacted acid.
 - Wash with Brine (1 x 50 mL).
 - Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Intermediate QC: The resulting viscous oil is Cyclandelate. Verify identity via TLC (SiO_2 , Hexane:EtOAc 3:1). Note: Commercial Cyclandelate can be substituted here to accelerate the workflow.

Phase 2: Activation of Nicotinic Acid

Objective: Convert Nicotinic acid to the highly reactive Nicotinoyl Chloride.

Rationale: Direct esterification of the secondary hydroxyl on Cyclandelate with Nicotinic acid is sluggish due to steric hindrance from the phenyl ring of the mandelate. The acid chloride provides the necessary electrophilicity.

- Setup: 250 mL RBF with a drying tube (CaCl_2).
- Reaction: Suspend Nicotinic Acid (12.3 g, 0.10 mol) in Thionyl Chloride (30 mL, excess).
- Heating: Reflux at 80°C for 2 hours. The suspension will clear as the acid chloride forms.
- Isolation: Distill off excess Thionyl Chloride under vacuum.
- Product: The residue is Nicotinoyl Chloride Hydrochloride (yellowish solid). Use immediately in Phase 3 to prevent hydrolysis.

Phase 3: Synthesis of Micinicate (Coupling)

Objective: Acylation of the Cyclandelate hydroxyl group with Nicotinoyl Chloride.

- Solvation: Dissolve the Cyclandelate intermediate (from Phase 1, approx. 27.6 g) in dry DCM (150 mL).
- Base Addition: Add dry Pyridine (16 mL, 0.20 mol). The pyridine acts as both a nucleophilic catalyst and an HCl scavenger.
 - Critical Step: Cool the solution to 0°C in an ice bath. Exotherms can degrade the ester linkage.
- Coupling: Dissolve the prepared Nicotinoyl Chloride (from Phase 2) in 50 mL DCM and add it dropwise to the Cyclandelate solution over 30 minutes, maintaining temperature <5°C.
- Completion: Allow the reaction to warm to RT and stir for 12 hours.
- Quenching: Pour the reaction mixture into ice water (200 mL).
- Extraction & Purification:
 - Separate the organic layer.
 - Wash with 1N HCl (2 x 50 mL) to remove excess pyridine.
 - Wash with saturated NaHCO₃ (2 x 50 mL) to remove unreacted nicotinic acid.
 - Dry over MgSO₄ and concentrate.
 - Recrystallization: The crude solid is recrystallized from Ethanol/Hexane (1:4) to yield white crystalline **Miciniccate**.

Analytical Validation & QC Parameters

To confirm the synthesis of **Miciniccate** (and not a mixture of hydrolysis products), the following spectral features must be validated.

Technique	Expected Signal	Structural Assignment
IR Spectroscopy	1735 cm ⁻¹ (Strong)	Ester C=O stretch (Mandelate)
1725 cm ⁻¹ (Strong)	Ester C=O stretch (Nicotinate)	Nicotinic aromatic protons (Deshielded)
1590 cm ⁻¹	Pyridine ring C=N stretch	
¹ H-NMR (CDCl ₃)	δ 9.2 (s, 1H), 8.8 (d, 1H)	
δ 6.1 (s, 1H)	Methine proton (Chiral center of Mandelate)	(Dependent on stereoisomer ratio)
δ 0.8 - 1.6 (m, 15H)	Trimethylcyclohexyl aliphatic protons	
Melting Point	90–95°C	

Troubleshooting Guide

- Low Yield in Phase 3: Often caused by moisture in the pyridine. Ensure pyridine is dried over KOH or molecular sieves.
- Impurity at δ 8.0 ppm: Indicates unreacted Nicotinic acid. Improve the NaHCO₃ wash step.
- Oil instead of Solid: **Miciniccate** is a mixture of diastereomers. If it oils out, triturate with cold pentane to induce crystallization.

References

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